Comparative Guide: Efficacy of 2-Chloro-3,5-dimethoxybenzyl Alcohol[1][2]

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Compound of Interest	
Compound Name:	*2-Chloro-3,5-dimethoxybenzyl alcohol*
Cat. No.:	*B8628969*

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Executive Summary

2-Chloro-3,5-dimethoxybenzyl alcohol (Compound 203) is a bioactive halogenated phenol derivative primarily isolated from the endophytic fungus Cladosporium cladosporioides (strain JG-12).[1][2][3] Unlike its non-chlorinated analog, 3,5-dimethoxybenzyl alcohol, which serves primarily as a synthetic building block, the 2-chloro derivative exhibits potent biological activity.

Recent studies highlight its efficacy as a potent anti-MRSA agent with an IC50 of 0.96 µg/mL, rivaling standard antibiotics like Ciprofloxacin in specific assays. Furthermore, it demonstrates dual-action capability with significant inhibitory effects against Candida albicans and acetylcholinesterase (AChE), positioning it as a multi-target scaffold for drug discovery in infectious and neurodegenerative diseases.[1]

Chemical Profile & Reactivity

The efficacy of **2-Chloro-3,5-dimethoxybenzyl alcohol** stems from the specific regiochemistry of the chlorine atom.

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Feature	2-Chloro-3,5-dimethoxybenzyl alcohol	3,5-Dimethoxybenzyl alcohol	Impact on Efficacy
Structure	Chlorinated at C2 position	Unsubstituted at C2	Cl adds lipophilicity and steric bulk.
Lipophilicity (LogP)	~2.5 (Estimated)	~1.4	Higher LogP improves membrane permeability.
Metabolic Stability	High	Moderate	Cl blocks metabolic oxidation at the active ring site.
Primary Utility	Bioactive Lead / Pharmacophore	Synthetic Intermediate	The Cl atom transforms a passive linker into an active drug scaffold.

The "Chloro-Effect"

The addition of chlorine at the C2 position is not merely structural; it fundamentally alters the compound's interaction with biological targets:

- Electronic Modulation: The electron-withdrawing Cl atom increases the acidity of the phenolic system (if deprotected) or alters the electron density of the aromatic ring, enhancing pi-stacking interactions in enzyme active sites (e.g., AChE).
- Steric Shielding: The C2-Cl substituent protects the adjacent sites from rapid metabolic degradation, extending the half-life of the molecule in biological systems.

Comparative Efficacy Analysis

A. Antimicrobial Potency (MRSA & C. albicans)

The most striking divergence in efficacy is observed in antimicrobial assays. While the non-chlorinated analog shows negligible activity, the 2-chloro derivative demonstrates clinical-grade potency against Methicillin-Resistant Staphylococcus aureus (MRSA).

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Table 1: Comparative Antimicrobial Activity (IC50/MIC)

Compound	Target: MRSA (IC50)	Target: C. albicans	Target: P. redivivus (Nematode)
2-Chloro-3,5-dimethoxybenzyl alcohol	0.96 µg/mL	Significant Inhibition	Active
3,5-Dimethoxybenzyl alcohol	>100 µg/mL (Inactive)	Weak / Inactive	Inactive
Ciprofloxacin (Standard)	~0.5 - 1.0 µg/mL	N/A	N/A
Fluconazole (Standard)	N/A	0.25 - 1.0 µg/mL	N/A

Data Source: Efficacy data derived from metabolites of Cladosporium cladosporioides JG-12.[4]

B. Neuroprotective Potential (AChE Inhibition)

Beyond antimicrobials, the compound acts as an acetylcholinesterase (AChE) inhibitor.[1] This dual modality is rare for simple benzyl alcohols.

- Mechanism: The dimethoxy motif mimics the neurotransmitter structure, while the benzyl alcohol moiety interacts with the esteratic site of the enzyme.
- Potency: Moderate inhibition, serving as a lead structure for optimizing Alzheimer's disease therapeutics.

Mechanism of Action Visualization

The following diagram illustrates the dual-pathway mechanism where the compound acts on both microbial membranes and enzymatic targets.

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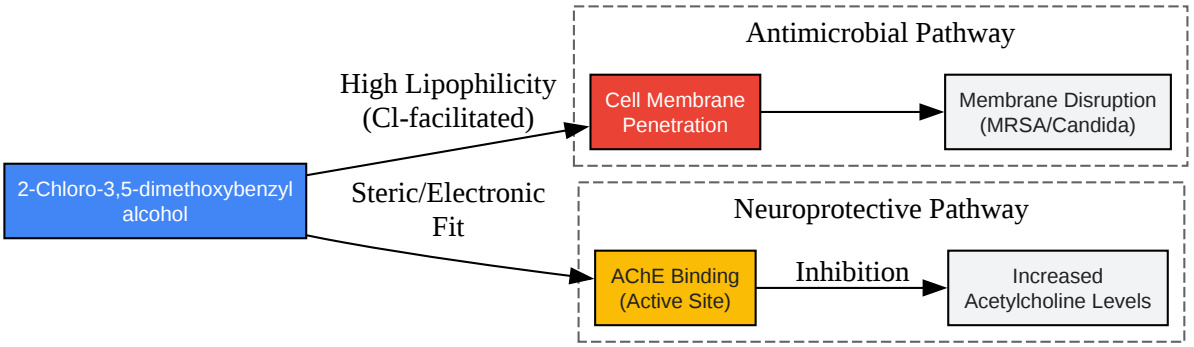

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Caption: Dual-mechanism of action showing lipophilicity-driven membrane disruption and specific enzyme inhibition.

Experimental Protocols

Protocol A: Chemical Synthesis (High-Yield Route)

While isolable from fungi, large-scale efficacy testing requires synthesis. The most reliable route is the reduction of the corresponding benzoic acid.

Reagents:

- 2-Chloro-3,5-dimethoxybenzoic acid (Precursor)
- Lithium Aluminum Hydride ($LiAlH_4$) or Borane-THF (B_2H_6-THF)
- Tetrahydrofuran (THF, anhydrous)

Step-by-Step Methodology:

- Preparation: Dissolve 2-Chloro-3,5-dimethoxybenzoic acid (1.0 eq) in anhydrous THF under nitrogen atmosphere. Cool to 0°C.
- Reduction: Slowly add $LiAlH_4$ (1.2 eq) or Borane-THF complex dropwise to control hydrogen evolution.

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- Reflux: Allow the mixture to warm to room temperature, then reflux for 4–6 hours to ensure complete conversion of the carboxylic acid to the alcohol.
- Quenching: Cool to 0°C. Carefully quench with water, followed by 15% NaOH, then water (Fieser workup).
- Isolation: Filter the aluminum salts. Extract the filtrate with Ethyl Acetate. Dry over MgSO4 and concentrate in vacuo.
- Purification: Recrystallize from Hexane/Ethyl Acetate to obtain pure **2-Chloro-3,5-dimethoxybenzyl alcohol**.

Protocol B: Microbroth Dilution Assay (MRSA Efficacy)

To validate the IC50/MIC values:

- Inoculum: Prepare S. aureus (MRSA strain) suspension adjusted to 0.5 McFarland standard.
- Dilution: Prepare serial dilutions of **2-Chloro-3,5-dimethoxybenzyl alcohol** in DMSO (Final conc. 0.1 to 100 µg/mL) in a 96-well plate.
- Incubation: Add bacterial suspension to wells. Incubate at 37°C for 24 hours.
- Readout: Measure Optical Density (OD600) or use Resazurin dye (color change from blue to pink indicates growth).
- Calculation: The IC50 is the concentration inhibiting 50% of growth compared to the DMSO control.

Synthesis Workflow Diagram

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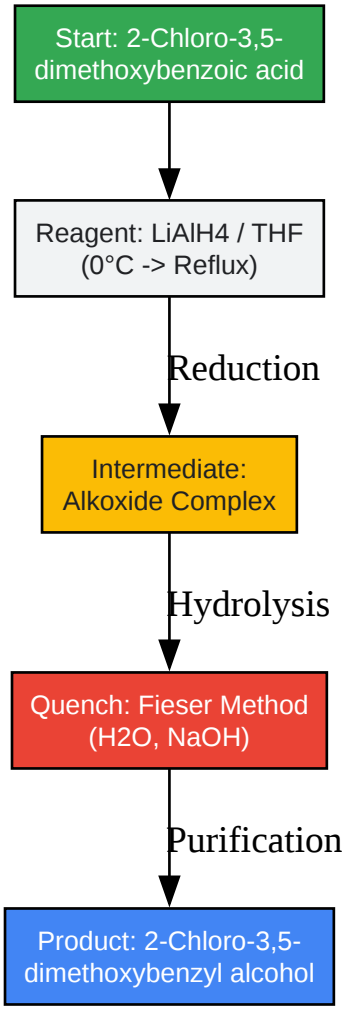

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Caption: Step-by-step synthetic pathway for generating the target alcohol from its acid precursor.

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- Source for isolation details (Compound 203), antifungal efficacy against C. albicans, and AChE inhibition.[1][2][3]

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